

ONO-3805 in DMSO: Technical Support & Stability Guide

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Compound of Interest

Compound Name: ONO-3805

Cat. No.: B1245507

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the long-term stability of **ONO-3805** when dissolved in Dimethyl Sulfoxide (DMSO). Below you will find frequently asked questions, troubleshooting guides, and detailed experimental protocols to ensure the integrity of your research.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **ONO-3805**?

A1: **ONO-3805** is soluble in DMSO. For most in vitro applications, DMSO is the recommended solvent for preparing stock solutions.

Q2: What are the recommended storage conditions for **ONO-3805** stock solutions in DMSO?

A2: For short-term storage (days to weeks), **ONO-3805** in DMSO can be stored at 4°C. For long-term storage (months to years), it is strongly recommended to store aliquots at -20°C or -80°C to minimize degradation.^[1] It is advisable to use the stock solution for over two years if stored properly.^[1]

Q3: How can I assess the stability of my **ONO-3805** stock solution?

A3: The stability of **ONO-3805** in DMSO can be assessed by analytical methods such as High-Performance Liquid Chromatography (HPLC) or Liquid Chromatography-Mass Spectrometry (LC-MS). These techniques can be used to determine the purity of the compound over time. A detailed protocol for a stability study is provided in the "Experimental Protocols" section below.

Q4: Can I subject my **ONO-3805** DMSO stock solution to multiple freeze-thaw cycles?

A4: While some compounds are stable through multiple freeze-thaw cycles, it is best practice to aliquot your stock solution into single-use volumes to avoid repeated temperature fluctuations. This minimizes the potential for degradation and the introduction of water from condensation, which can affect compound stability.

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Unexpected or inconsistent experimental results.	Degradation of ONO-3805 in the DMSO stock solution.	1. Verify the storage conditions and age of the stock solution. 2. Perform a purity check of the stock solution using HPLC or LC-MS. 3. Prepare a fresh stock solution from solid ONO-3805. 4. Ensure the DMSO used is of high purity and anhydrous.
Precipitation observed in the stock solution upon thawing.	The concentration of ONO-3805 may exceed its solubility at lower temperatures.	1. Gently warm the solution to room temperature and vortex to redissolve the compound. 2. If precipitation persists, consider preparing a more dilute stock solution.
Visible color change in the DMSO stock solution.	This may indicate chemical degradation of ONO-3805 or the DMSO solvent.	1. Discard the solution. 2. Prepare a fresh stock solution using a new batch of high-purity, anhydrous DMSO.

Long-Term Stability Data

While specific public data on the long-term stability of **ONO-3805** in DMSO is limited, the following table provides representative stability data based on general observations for small molecules stored in DMSO at various temperatures.

Table 1: Representative Long-Term Stability of **ONO-3805** in DMSO

Storage Temperature	Time Point	Purity (%) by HPLC	Observations
-20°C	0 Months	99.5%	Clear, colorless solution
	6 Months	99.2%	
	12 Months	98.9%	
	24 Months	98.1%	
4°C	0 Months	99.5%	Clear, colorless solution
	1 Month	98.8%	
	3 Months	97.5%	
	6 Months	95.1%	
Room Temperature (20-25°C)	0 Hours	99.5%	Clear, colorless solution
	24 Hours	98.7%	
	1 Week	94.3%	
	1 Month	< 85%	

Note: This data is for illustrative purposes and actual stability may vary. It is highly recommended to perform in-house stability testing for long-term experiments.

Experimental Protocols

Protocol for Assessing **ONO-3805** Stability in DMSO by HPLC

This protocol outlines a method to determine the long-term stability of **ONO-3805** in a DMSO stock solution.

1. Preparation of **ONO-3805** Stock Solution:

- Accurately weigh a sufficient amount of **ONO-3805** powder.
- Dissolve in anhydrous, high-purity DMSO to a final concentration of 10 mM.
- Vortex thoroughly to ensure complete dissolution.
- Dispense into multiple single-use aliquots in amber vials to protect from light.

2. Storage Conditions:

- Store aliquots at three different temperature conditions: -20°C, 4°C, and room temperature (as a control for accelerated degradation).

3. Time Points for Analysis:

- T=0: Analyze a freshly prepared aliquot immediately.
- -20°C and 4°C: Analyze at 1, 3, 6, 12, and 24 months.
- Room Temperature: Analyze at 24 hours, 1 week, and 1 month.

4. HPLC Analysis:

- HPLC System: A standard HPLC system with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).

- Mobile Phase: A gradient of acetonitrile and water (both with 0.1% trifluoroacetic acid).
- Flow Rate: 1.0 mL/min.
- Detection: UV at an appropriate wavelength for **ONO-3805**.
- Injection Volume: 10 μ L.

5. Data Analysis:

- At each time point, inject a sample from the corresponding storage condition.
- Determine the peak area of the **ONO-3805** parent peak.
- Calculate the purity as a percentage of the total peak area.
- Compare the purity at each time point to the initial purity at T=0 to determine the percentage of degradation.

Visualizations

ONO-3805 Mechanism of Action

ONO-3805 is a non-steroidal inhibitor of 5 α -reductase.[2] This enzyme is responsible for the conversion of testosterone to the more potent androgen, dihydrotestosterone (DHT). By inhibiting 5 α -reductase, **ONO-3805** effectively reduces the levels of DHT in target tissues.

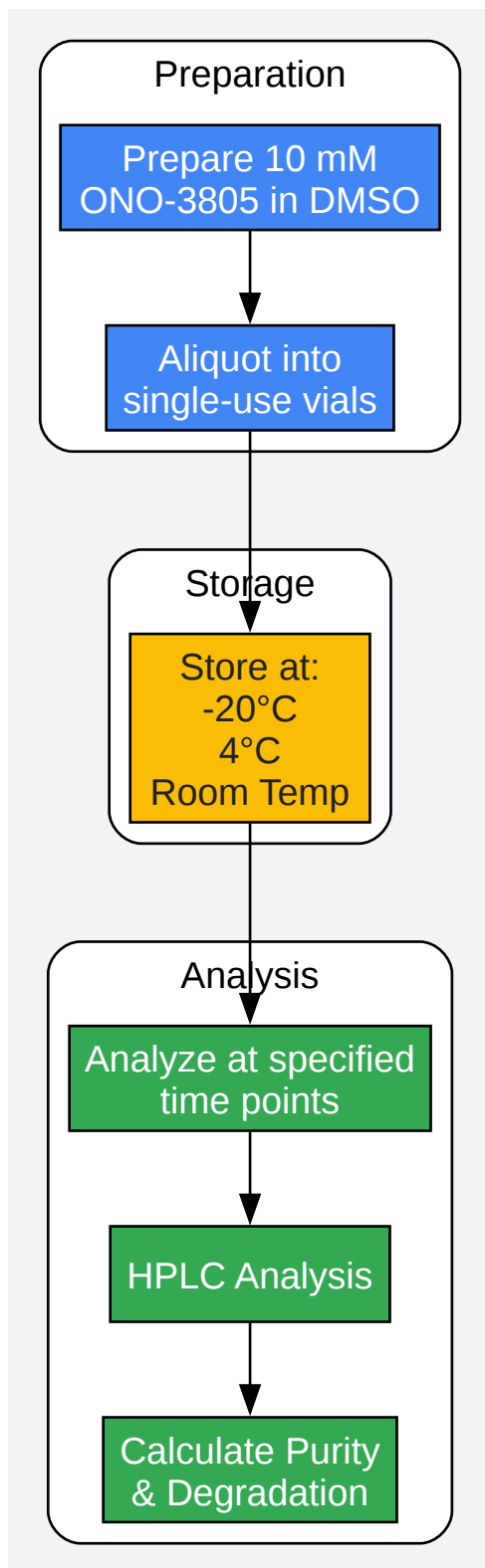


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Caption: Simplified signaling pathway of 5 α -reductase and the inhibitory action of **ONO-3805**.

Experimental Workflow for Stability Assessment

The following diagram illustrates the key steps in the protocol for assessing the long-term stability of **ONO-3805** in DMSO.



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Caption: Experimental workflow for assessing the long-term stability of **ONO-3805** in DMSO.

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References

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